

An In-Depth Technical Guide to 2-(Methoxymethoxy)aniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Methoxymethoxy)aniline

CAS No.: 88733-56-6

Cat. No.: B1355144

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Methoxymethoxy)aniline is a substituted aniline derivative that holds potential as a versatile building block in organic synthesis, particularly within the realm of medicinal chemistry and drug discovery. Its structure, featuring a methoxymethyl (MOM) ether protecting group on the ortho-position of the aniline moiety, allows for selective chemical transformations, making it a valuable intermediate in the synthesis of complex molecules. This guide provides a comprehensive overview of the known properties, a plausible synthetic approach, and the potential applications of **2-(Methoxymethoxy)aniline**, designed to support the endeavors of researchers and professionals in the field.

Chemical Identity and Properties

CAS Number: 88733-56-6

Molecular Formula: C₈H₁₁NO₂

Molecular Weight: 153.18 g/mol

While extensive experimental data for **2-(Methoxymethoxy)aniline** is not readily available in the public domain, the following table summarizes its known and predicted properties.

Property	Value	Source
IUPAC Name	2-(methoxymethoxy)aniline	PubChem
Physical Form	Liquid	
Boiling Point	70 °C at 0.01 mmHg	
Purity	97%	
Storage Temperature	4°C, protect from light	
Predicted XlogP	1.1	[1]

It is important to note that properties such as melting point, density, and solubility in various solvents have not been experimentally determined or reported in readily accessible literature. Researchers are advised to determine these parameters empirically as needed for their specific applications.

Safety and Handling

2-(Methoxymethoxy)aniline is classified with the GHS07 pictogram, indicating that it can be harmful.

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

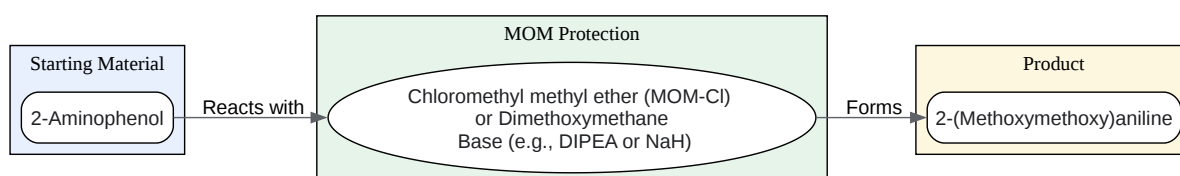
Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Researchers should always consult the latest Safety Data Sheet (SDS) from their supplier before handling this compound and use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. All manipulations should be performed in a well-ventilated fume hood.

Synthesis and Reaction Mechanisms

A specific, experimentally validated protocol for the synthesis of **2-(Methoxymethoxy)aniline** is not detailed in the available literature. However, a plausible and commonly employed synthetic route involves the protection of the hydroxyl group of 2-aminophenol using a methoxymethyl (MOM) protecting group.



[Click to download full resolution via product page](#)

A plausible synthetic workflow for **2-(Methoxymethoxy)aniline**.

Proposed Experimental Protocol: MOM Protection of 2-Aminophenol

This protocol is a general procedure for the methoxymethyl ether protection of a phenol and should be optimized for the specific substrate, 2-aminophenol.

Materials:

- 2-Aminophenol
- Chloromethyl methyl ether (MOM-Cl) or Dimethoxymethane
- A non-nucleophilic base such as N,N-Diisopropylethylamine (DIPEA) or a strong base like Sodium Hydride (NaH)
- Anhydrous dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Standard laboratory glassware for inert atmosphere reactions

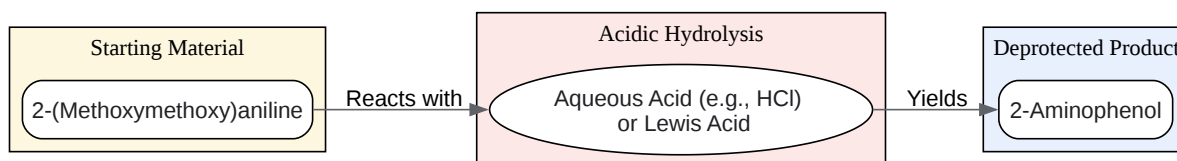
Procedure:

- Preparation: In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-aminophenol (1.0 eq) in the chosen anhydrous solvent (DCM or THF).
- Base Addition:

- If using DIPEA: Add N,N-Diisopropylethylamine (1.5 eq) to the solution and stir for 10-15 minutes at room temperature.
- If using NaH: Cool the solution to 0 °C in an ice bath and carefully add Sodium Hydride (1.1 eq) portion-wise. Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes.
- MOM Protecting Agent Addition: Cool the reaction mixture to 0 °C and add Chloromethyl methyl ether (1.2 eq) dropwise via syringe.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir until completion. The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- Workup: Upon completion, quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution. Transfer the mixture to a separatory funnel and extract with the organic solvent used for the reaction. Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel to afford the desired **2-(Methoxymethoxy)aniline**.

Deprotection of the MOM Group

The MOM group is typically cleaved under acidic conditions.

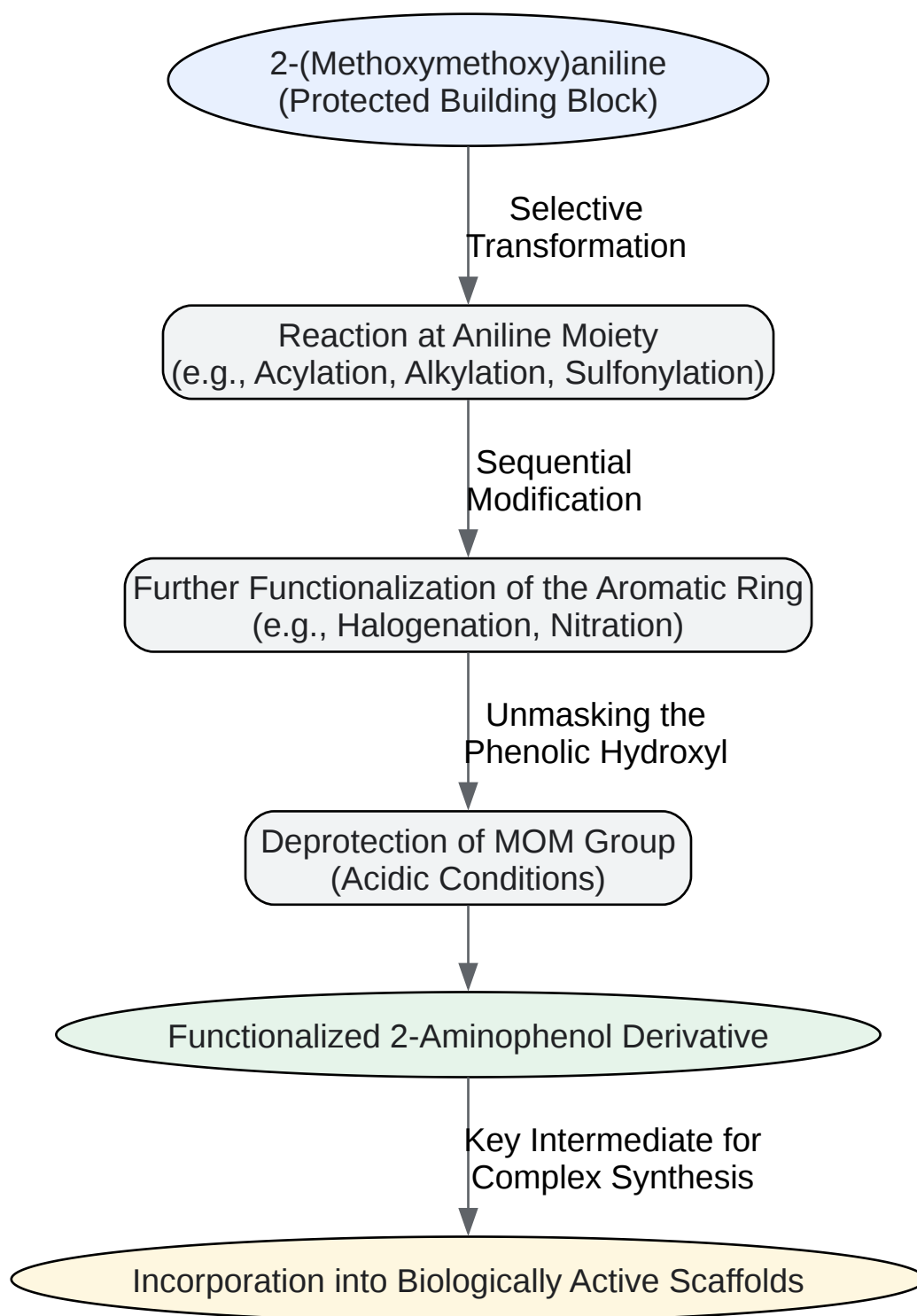


[Click to download full resolution via product page](#)

General deprotection workflow for the MOM group.

Applications in Drug Discovery and Medicinal Chemistry

While specific applications of **2-(Methoxymethoxy)aniline** in drug synthesis are not extensively documented, its structural motifs suggest its utility as a valuable building block. Aniline and its derivatives are foundational in the synthesis of a wide array of pharmaceuticals. The presence of the methoxymethyl ether allows for the temporary masking of the phenolic hydroxyl group, enabling selective reactions at the aniline nitrogen or the aromatic ring.



[Click to download full resolution via product page](#)

Conceptual role of **2-(Methoxymethoxy)aniline** in drug discovery.

The ability to selectively deprotect the MOM group to reveal the 2-aminophenol core is particularly significant, as this scaffold is present in various biologically active molecules. The

strategic use of **2-(Methoxymethoxy)aniline** could streamline the synthesis of complex drug candidates by allowing for the introduction of desired functionalities before unmasking the reactive phenolic hydroxyl group.

Analytical Profile

A comprehensive and experimentally verified analytical profile for **2-(Methoxymethoxy)aniline**, including ^1H NMR, ^{13}C NMR, IR, and mass spectrometry data, is not available in the peer-reviewed literature or common chemical databases. Researchers synthesizing or using this compound are strongly encouraged to perform full analytical characterization to confirm its identity and purity.

Conclusion

2-(Methoxymethoxy)aniline represents a potentially valuable, though currently under-characterized, chemical entity for synthetic and medicinal chemists. Its utility as a protected 2-aminophenol derivative offers a strategic advantage in the multi-step synthesis of complex molecules. While a comprehensive dataset of its physical and spectroscopic properties is lacking, the information and proposed synthetic methodologies provided in this guide offer a foundational resource for researchers interested in exploring the potential of this compound in their work. Further investigation into the experimental properties and reactivity of **2-(Methoxymethoxy)aniline** is warranted to fully unlock its capabilities as a versatile building block in drug discovery and development.

References

- PubChemLite. **2-(methoxymethoxy)aniline** (C₈H₁₁NO₂). [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - **2-(methoxymethoxy)aniline** (C₈H₁₁NO₂) [pubchemlite.lcsb.uni.lu]

- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-(Methoxymethoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1355144/docs#an-in-depth-technical-guide-to-2-methoxymethoxy-aniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)